

The Discovery and Synthesis of BRL 52537 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: BRL 52537 hydrochloride

Cat. No.: B1663175

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

Introduction

BRL 52537 hydrochloride is a potent and highly selective kappa-opioid receptor (KOR) agonist that has garnered significant interest within the scientific community for its neuroprotective properties.[1] This technical guide provides a comprehensive overview of the discovery, synthesis, and mechanisms of action of **BRL 52537 hydrochloride**, with a focus on its potential therapeutic applications in conditions such as cerebral ischemia.

Discovery

BRL 52537, chemically known as (2S)-1-[(3,4-dichlorophenyl)acetyl]-2-(pyrrolidin-1-ylmethyl)piperidine hydrochloride, emerged from a series of studies in the early 1990s aimed at developing novel and selective kappa-opioid analgesics. Researchers at Zambelletti Research Laboratories described the synthesis and structure-activity relationships of a novel class of 1-(arylacetyl)-2-(aminomethyl)piperidine derivatives, which led to the identification of BRL 52537 as a lead compound with high affinity and selectivity for the kappa-opioid receptor.

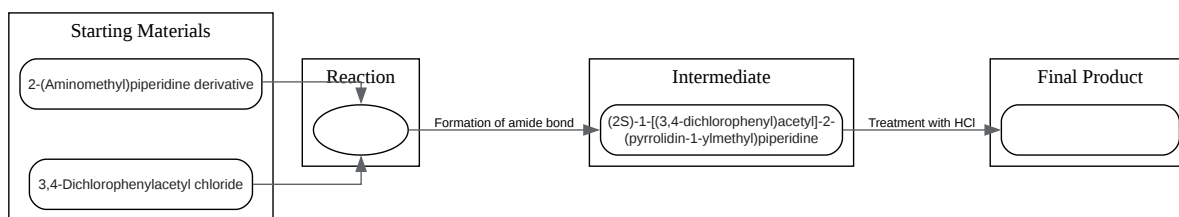
Physicochemical Properties and Quantitative Data

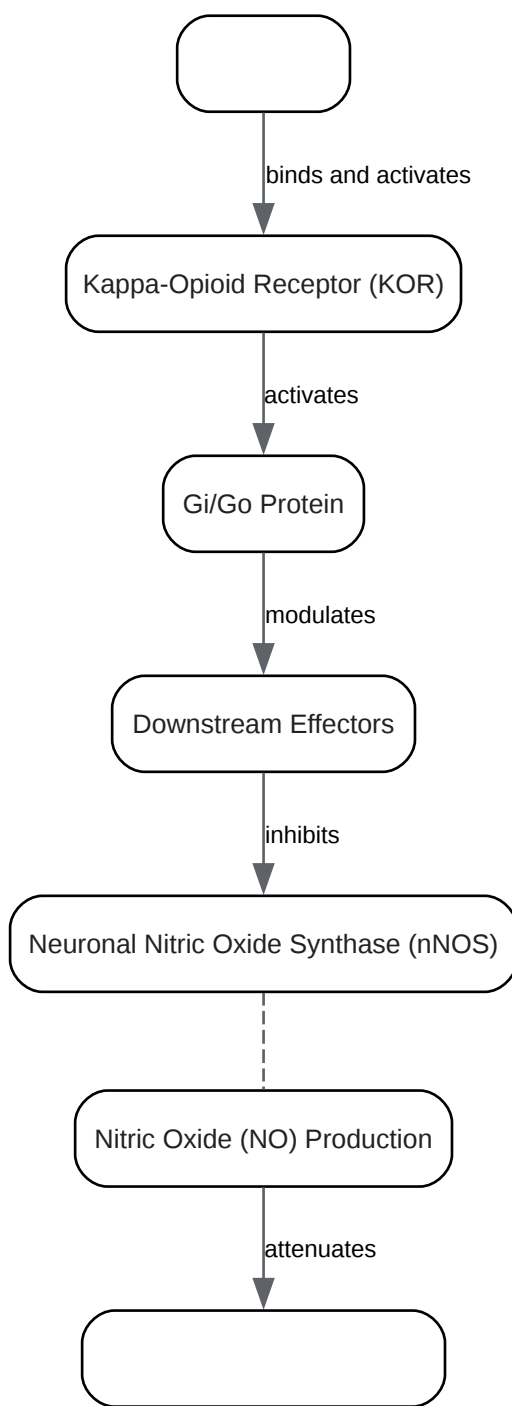
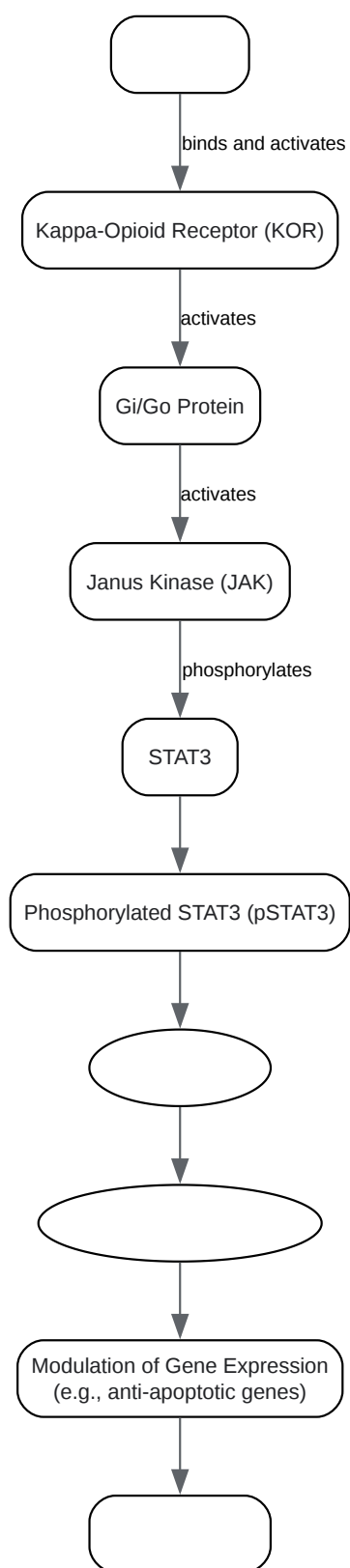
BRL 52537 hydrochloride is a water-soluble agent, a characteristic that facilitates its use in in vivo studies.[2] The key quantitative data for BRL 52537 are summarized in the table below.

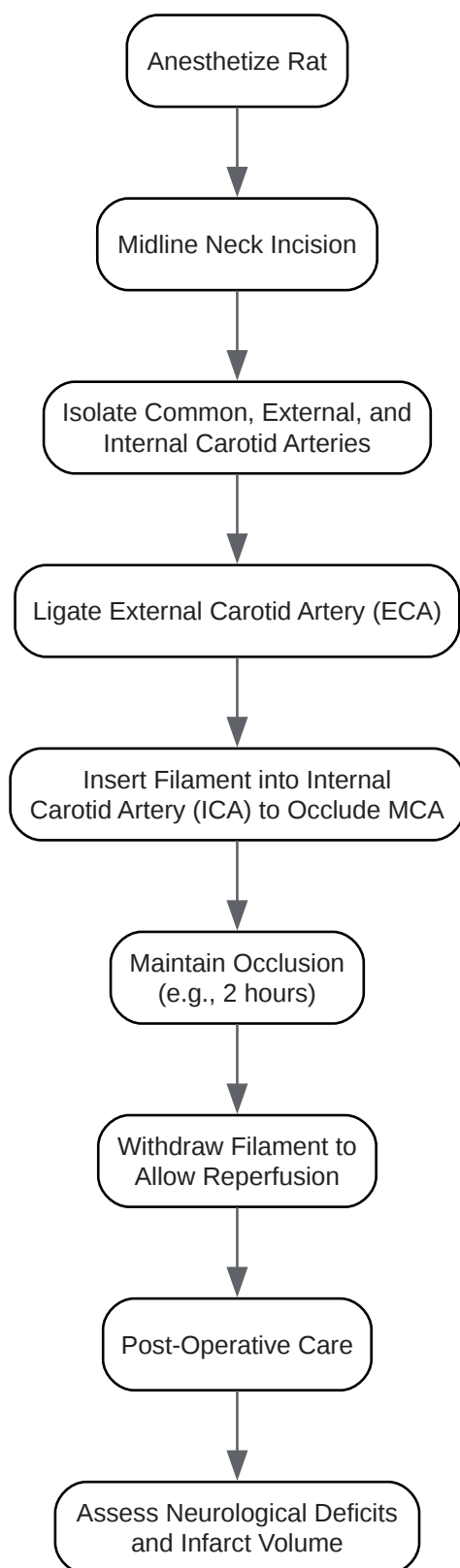
Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₄ Cl ₂ N ₂ O · HCl	
Molecular Weight	391.77 g/mol	
Ki for κ-opioid receptor	0.24 nM	[2]
Ki for μ-opioid receptor	1560 nM	[2]
Selectivity (μ/κ)	~6500	[2]

Synthesis of BRL 52537 Hydrochloride

The synthesis of **BRL 52537 hydrochloride** involves a multi-step process. A generalized synthetic scheme is presented below. The synthesis of related piperidine derivatives has been described in the literature, providing a basis for the preparation of BRL 52537.







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References

- 1. Neuroprotection by the kappa-opioid receptor agonist, BRL52537, is mediated via up-regulating phosphorylated signal transducer and activator of transcription-3 in cerebral ischemia/reperfusion injury in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ahajournals.org [ahajournals.org]
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